

An In-depth Technical Guide to the Safety and Handling of Undecane-d24

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Compound of Interest

Compound Name: Undecane-d24

Cat. No.: B574772

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Undecane-d24**, a deuterated analog of undecane. The information presented is crucial for ensuring safe laboratory practices and minimizing risks associated with the use of this compound. Given that detailed safety data for the deuterated form is limited, information for its non-deuterated counterpart, n-Undecane, is included as a close and relevant proxy.

Hazard Identification and Classification

Undecane-d24 is classified as a hazardous substance. The primary hazards are its flammability and the risk of aspiration if swallowed.^[1]

GHS Classification:

- Flammable Liquids: Category 3^[1]
- Aspiration Hazard: Category 1^[1]

Signal Word: Danger^{[1][2]}

Hazard Statements:

- H226: Flammable liquid and vapor.^{[1][2][3][4]}

- H304: May be fatal if swallowed and enters airways.[1][3][4][5][6]

Precautionary Statements:

- Prevention: P210, P233, P240, P241, P242, P243, P280.[1]
- Response: P301+P310, P303+P361+P353, P331, P370+P378.[1]
- Storage: P403+P235, P405.[1]
- Disposal: P501.[1][5]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Undecane-d24** and its non-deuterated form.

Property	Undecane-d24	n-Undecane
Molecular Formula	C ₁₁ D ₂₄	C ₁₁ H ₂₄
Molecular Weight	180.46 g/mol [1][2]	156.31 g/mol [7]
CAS Number	164858-54-2[1][2]	1120-21-4[3][6][7][8]
Appearance	Colorless liquid[7]	Colorless liquid[6][7]
Odor	Faint, gasoline-like[6][7][9]	Faint, gasoline-like[6][7][9]
Boiling Point	Not available	196 °C (385 °F; 469 K)[6][9]
Melting Point	Not available	-26 °C (-15 °F; 247 K)[6][9][10]
Flash Point	60 °C (140 °F) - closed cup[2]	65 °C (149 °F)[11]
Density	Not available	0.740 g/mL at 20 °C[9]
Vapor Pressure	Not available	55 Pa at 25 °C[6][9]
Solubility in Water	Insoluble[7]	0.014 mg/L at 25 °C[7]

Toxicological Information

Toxicological data for **Undecane-d24** is not readily available. The following data for n-undecane provides a relevant assessment of its potential health effects.

Endpoint	Result	Species	Method
Acute Oral Toxicity (LD50)	> 5,000 mg/kg[11]	Rat[11]	OECD Test Guideline 401[11]
Skin Corrosion/Irritation	No skin irritation. Repeated or prolonged contact may cause dryness or cracking.[11]	Not specified	Information based on similar substances[11]
Serious Eye Damage/Irritation	No eye irritation[11]	Not specified	Information based on similar substances[11]
Respiratory or Skin Sensitization	Did not cause sensitization on laboratory animals[10] [11]	Not specified	Information based on similar substances[11]
Aspiration Hazard	Category 1. Aspiration may cause pulmonary edema and pneumonitis.	Human	Not applicable

Note on Experimental Protocols: The toxicological data presented is based on standardized testing guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD). Detailed experimental protocols for these studies are extensive and not typically provided in safety data sheets. For specific methodologies, researchers should refer directly to the cited guidelines (e.g., OECD Test Guideline 401 for acute oral toxicity).

Handling and Storage

Proper handling and storage are essential to ensure safety.

Handling:

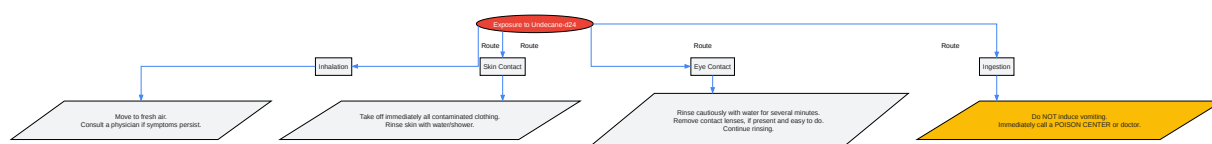
- Avoid contact with skin and eyes.[\[7\]](#)[\[10\]](#)
- Avoid inhalation of vapor or mist.[\[7\]](#)[\[10\]](#)
- Ensure good ventilation/exhaustion at the workplace.[\[5\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[11\]](#)
- Take precautionary measures against static discharge.[\[8\]](#)
- Use only non-sparking tools.[\[4\]](#)
- Handle and open containers with care.[\[8\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[8\]](#)[\[11\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[8\]](#)[\[12\]](#)
- Keep the container tightly closed.
- Store locked up.[\[5\]](#)[\[12\]](#)
- Store away from oxidizing agents and other incompatible materials.[\[8\]](#)[\[11\]](#)

First-Aid Measures

The following flowchart outlines the appropriate first-aid response in case of exposure.



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Caption: First-aid procedures for **Undecane-d24** exposure.

Fire-Fighting Measures

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3][4]

Unsuitable Extinguishing Media:

- High volume water jet.[11]

Specific Hazards:

- Flammable liquid and vapor.[1][3][4][8]
- Vapors are heavier than air and may travel along the ground to an ignition source.[4]
- Containers may explode when heated.[3]

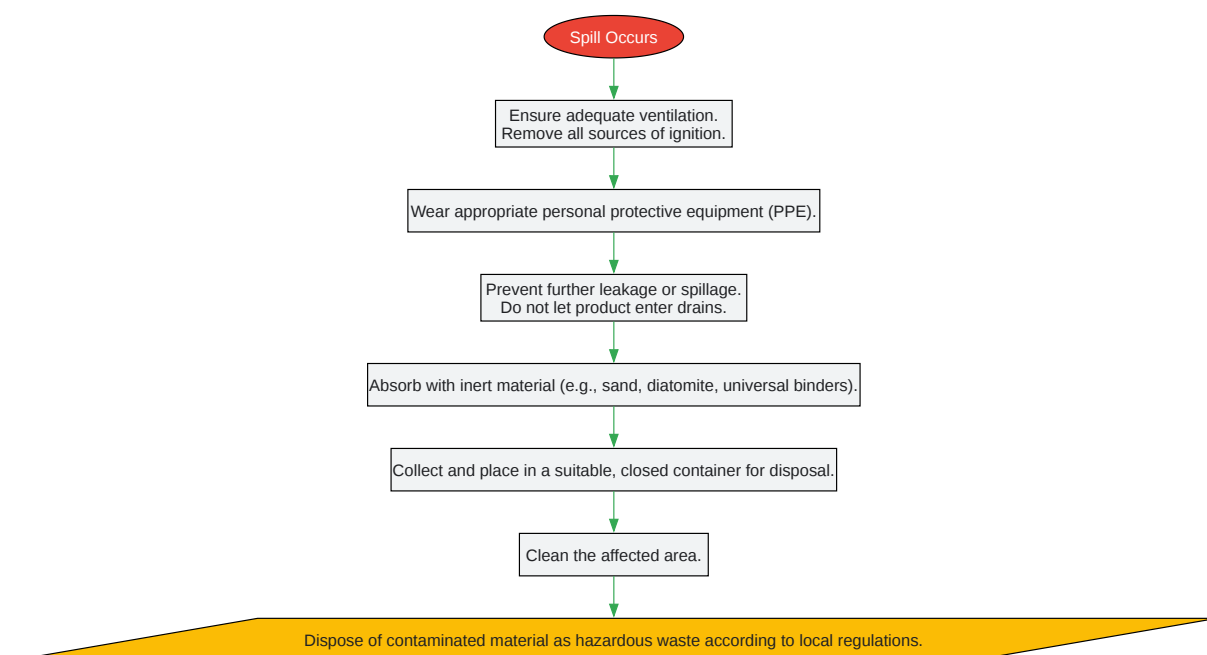
- Hazardous combustion products include carbon monoxide and carbon dioxide.[4][8][11]

Protective Equipment for Firefighters:

- Wear self-contained breathing apparatus (SCBA) and full protective gear.[3][10][11]

Accidental Release Measures

The following workflow illustrates the steps to be taken in the event of a spill.

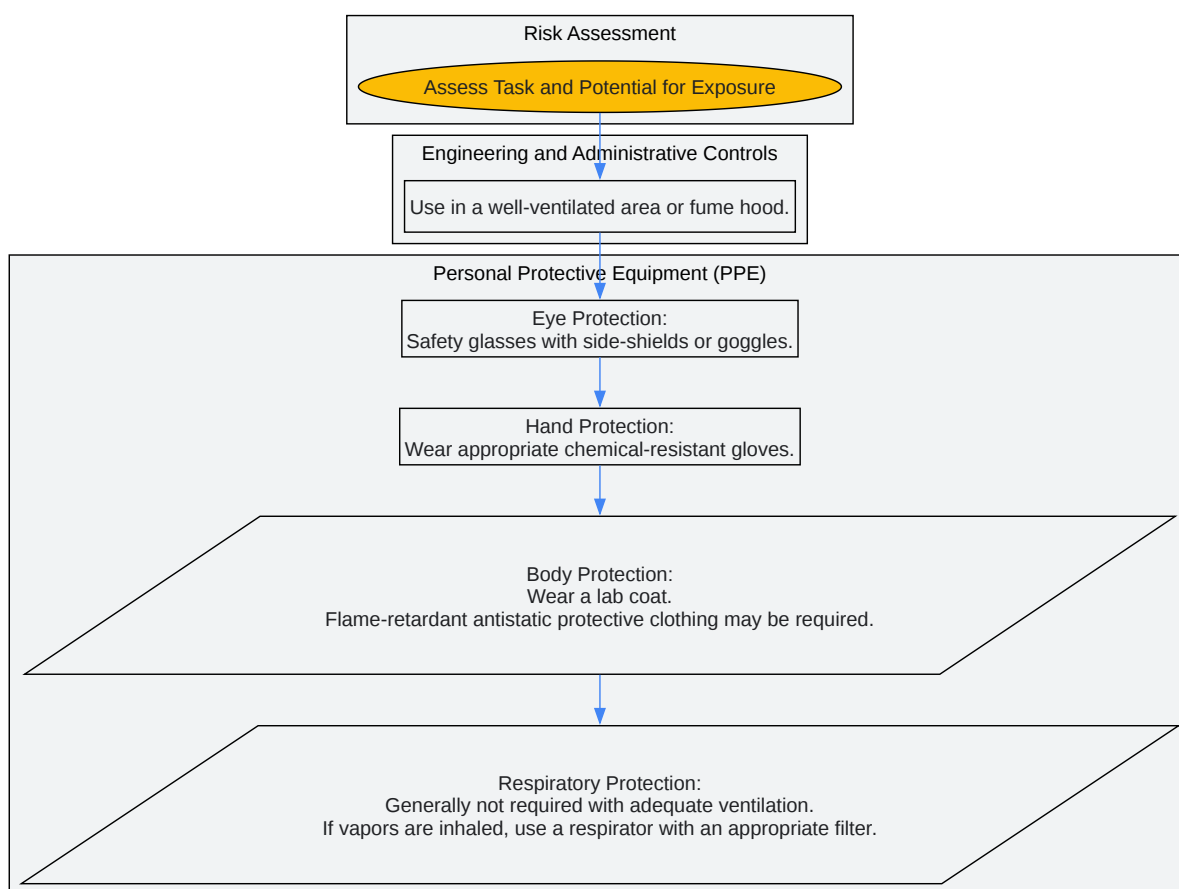


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Caption: Workflow for handling spills of **Undecane-d24**.

Exposure Controls and Personal Protection

A systematic approach to selecting Personal Protective Equipment (PPE) is crucial.



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